

C.I. Disperse Orange 31 CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse orange 31

Cat. No.: B3432603

[Get Quote](#)

An In-depth Technical Guide to C.I. Disperse Orange 31

This technical guide provides a comprehensive overview of the chemical and physical properties of C.I. **Disperse Orange 31**, a monoazo dye used in the textile industry. This document is intended for researchers, scientists, and professionals in drug development and related fields, offering available data on its properties, synthesis, and applications.

Core Chemical and Physical Properties

C.I. **Disperse Orange 31** is recognized by the CAS Number 61968-38-5.^[1] Its chemical structure is based on a single azo group.^[1]

Table 1: Physicochemical Properties of C.I. **Disperse Orange 31**

Property	Value	Source
CAS Number	61968-38-5 / 68391-42-4	^[1]
Molecular Formula	C19H19N5O4	^[1]
Molecular Weight	381.39 g/mol	^[1]
Appearance	Red-orange to yellow-red dry powder	^[1]
Solubility	Insoluble in water	^[1]

Note: Detailed quantitative data such as melting point, boiling point, density, and specific spectroscopic data (UV-Vis, IR, NMR) for C.I. **Disperse Orange 31** are not readily available in the public domain.

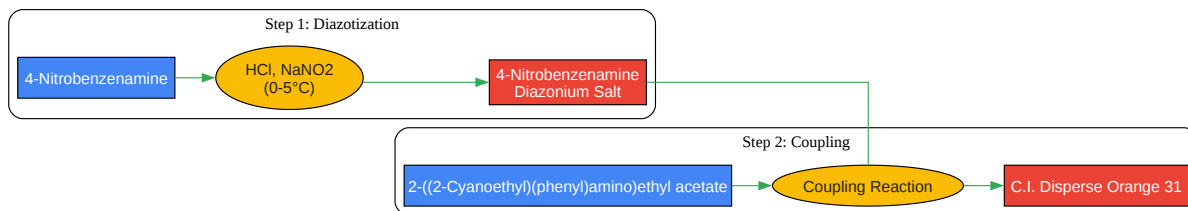
Synthesis and Manufacturing

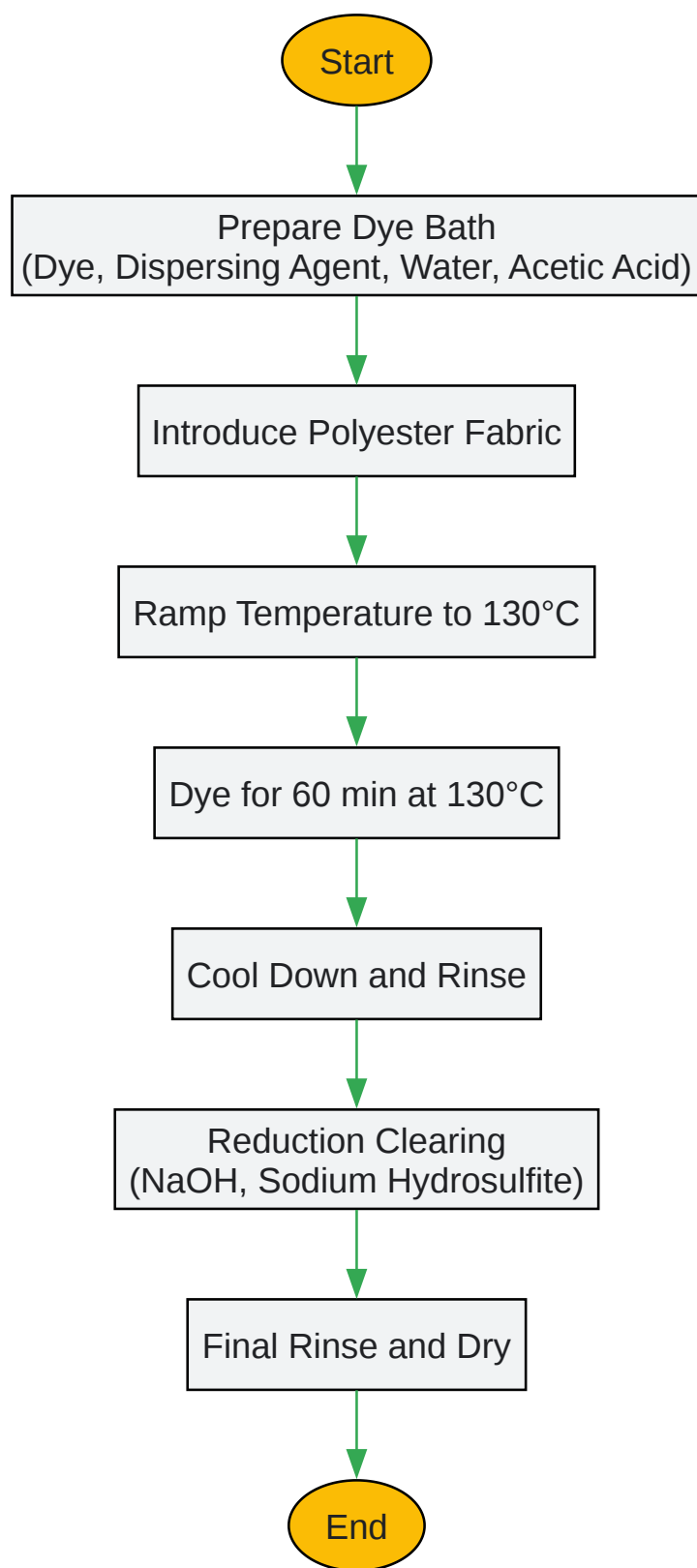
The synthesis of C.I. **Disperse Orange 31** involves a diazotization and coupling reaction. The general manufacturing method consists of the diazotization of 4-nitrobenzenamine, which is then coupled with 2-((2-cyanoethyl)(phenyl)amino)ethyl acetate.^[1]

General Experimental Protocol for Azo Dye Synthesis

While a detailed, peer-reviewed protocol for the synthesis of C.I. **Disperse Orange 31** is not available, a general procedure for the synthesis of monoazo disperse dyes is as follows:

- **Diazotization:** An aromatic primary amine (in this case, 4-nitrobenzenamine) is dissolved in a strong acid, typically hydrochloric acid. The solution is cooled to 0-5°C in an ice bath. An aqueous solution of sodium nitrite is then added dropwise while maintaining the low temperature to form the diazonium salt.
- **Coupling:** The freshly prepared diazonium salt solution is slowly added to a solution of the coupling component (in this case, 2-((2-cyanoethyl)(phenyl)amino)ethyl acetate) dissolved in a suitable solvent. The pH of the reaction mixture is controlled, often with the addition of a base like sodium acetate. The reaction is stirred at a low temperature until the coupling is complete.
- **Isolation and Purification:** The precipitated dye is collected by filtration, washed with water to remove unreacted starting materials and salts, and then dried. Further purification may be carried out by recrystallization from an appropriate solvent.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- To cite this document: BenchChem. [C.I. Disperse Orange 31 CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3432603#c-i-disperse-orange-31-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com